

Application Notes and Protocols for Beryllium Diiodide

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Compound of Interest

Compound Name: *Beryllium diiodide*

Cat. No.: *B1593921*

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Introduction

Beryllium diiodide (BeI_2) is an inorganic compound that exists as colorless, needle-like crystals.^{[1][2]} It is a highly hygroscopic substance that reacts violently with water.^{[1][2]} Due to the significant health hazards associated with beryllium compounds, stringent handling and storage protocols are imperative to ensure the safety of laboratory personnel. These application notes provide essential information and protocols for the safe management of **beryllium diiodide** in a research and development setting.

Physicochemical Properties

A summary of the key quantitative data for **beryllium diiodide** is presented in the table below for easy reference.

| Property | Value | References |
|-------------------|--|------------|
| Molecular Formula | BeI ₂ | [1] |
| Molar Mass | 262.821 g/mol | [1] |
| Appearance | Colorless needle-like crystals | [1][2] |
| Density | 4.325 g/cm ³ | [1] |
| Melting Point | 480-510 °C | [1][2] |
| Boiling Point | 585-595 °C | [1][2] |
| Solubility | Reacts violently with water. Soluble in ethanol and carbon disulfide. | [1][2][3] |
| Water Solubility | Reacts violently with water, forming hydroiodic acid. | [1][2] |

Health and Safety Hazards

Beryllium compounds are classified as Group 1 carcinogens by the International Agency for Research on Cancer (IARC). The primary health concern associated with beryllium is berylliosis, a chronic and often fatal lung disease.[4] Acute exposure can cause irritation to the skin, eyes, and respiratory tract.[5][6]

Occupational Exposure Limits for Beryllium (as Be):[4][7]

- OSHA PEL (Permissible Exposure Limit): 0.2 µg/m³ (8-hour TWA)
- OSHA STEL (Short-Term Exposure Limit): 2.0 µg/m³ (15-minute exposure)
- NIOSH REL (Recommended Exposure Limit): 0.0005 mg/m³ (as Be)[4]

Handling and Storage Protocols

Personal Protective Equipment (PPE)

Due to the high toxicity of beryllium compounds, a comprehensive PPE strategy is mandatory.

- Respiratory Protection: A NIOSH-approved respirator with appropriate particulate filters is required when handling **beryllium diiodide** powder.[5][8]
- Eye Protection: Chemical safety goggles or a face shield must be worn.[5][8]
- Skin Protection: Wear nitrile or neoprene gloves and a lab coat.[8] For tasks with a high risk of exposure, disposable coveralls are recommended.
- Footwear: Closed-toe shoes are required in the laboratory.

Engineering Controls

- Ventilation: All handling of **beryllium diiodide** powder must be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.[8]
- Designated Areas: Establish designated areas for working with beryllium compounds, with clear signage indicating the hazard.[8]

Storage

- Conditions: Store **beryllium diiodide** in a tightly sealed container in a cool, dry, and well-ventilated area.[7][9]
- Incompatibilities: Keep away from water and moisture, as it reacts violently.[1][2] Store separately from incompatible materials such as oxidizing agents.
- Labeling: All containers must be clearly labeled with the chemical name, hazard warnings ("Toxic," "Carcinogen"), and handling precautions.[8]

Spill and Waste Disposal

- Spill Response: In case of a spill, evacuate the area and prevent the spread of dust. Do not use dry sweeping methods.[8] Clean up spills using a HEPA-filtered vacuum cleaner or by wet methods.[8] All spill cleanup materials must be disposed of as hazardous waste.
- Waste Disposal: All beryllium-contaminated waste, including empty containers, disposable PPE, and cleaning materials, must be collected in sealed, labeled containers and disposed of as hazardous waste according to institutional and regulatory guidelines.

Experimental Protocols

General Protocol for Handling Beryllium Diiodide in a Research Setting

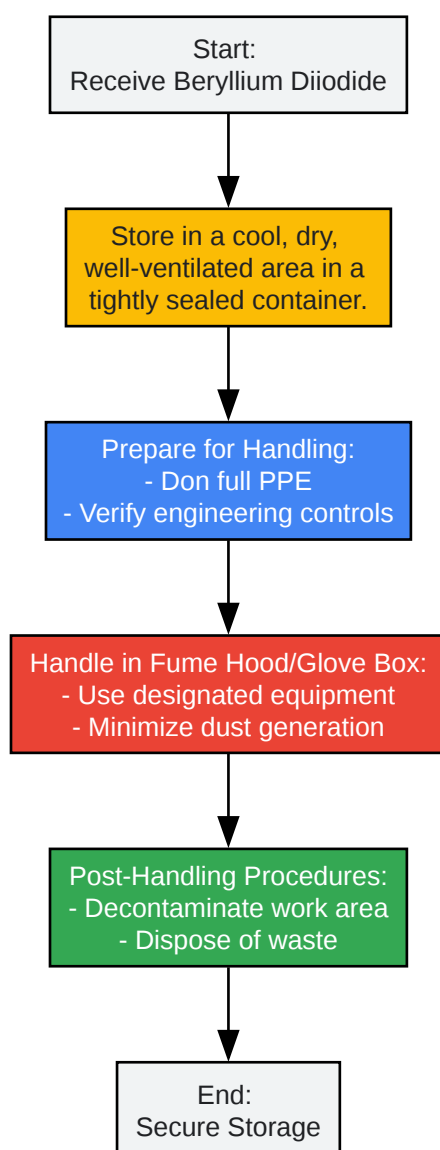
This protocol outlines the general steps for safely handling **beryllium diiodide** powder in a laboratory.

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood or glove box is functioning correctly.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Place absorbent pads on the work surface to contain any potential spills.
- Handling:
 - Don the appropriate PPE before entering the designated handling area.
 - Perform all manipulations of **beryllium diiodide** powder within the certified fume hood or glove box.
 - Use dedicated spatulas and weighing boats for beryllium compounds.
 - Carefully weigh the required amount of **beryllium diiodide**, avoiding the generation of dust.
 - If making a solution, slowly add the **beryllium diiodide** to the solvent, being mindful of its reactivity, especially with protic solvents.
- Post-Handling:
 - Decontaminate all surfaces and equipment used for handling **beryllium diiodide**.

- Carefully remove and dispose of all contaminated disposable materials in the designated hazardous waste container.
- Remove PPE in the designated area, avoiding contamination of personal clothing.
- Wash hands thoroughly with soap and water after handling.

Visualizations

Workflow for Safe Handling and Storage of Beryllium Diiodide



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Caption: Workflow for the safe handling and storage of **beryllium diiodide**.

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